

An In-Depth Technical Guide to 1-Isothiocyanato-PEG4-Alcohol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1-isothiocyanato-PEG4-Alcohol	
Cat. No.:	B604938	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-isothiocyanato-PEG4-Alcohol**, a heterobifunctional crosslinker crucial in bioconjugation and drug development. It details the compound's chemical and physical properties, its applications, and provides exemplary experimental protocols for its use.

Core Properties of 1-Isothiocyanato-PEG4-Alcohol

1-Isothiocyanato-PEG4-Alcohol is a versatile molecule featuring a reactive isothiocyanate group at one end and a hydroxyl group at the other, separated by a hydrophilic 4-unit polyethylene glycol (PEG) spacer.[1][2] This structure allows for the covalent conjugation to primary amine-containing biomolecules and further derivatization at the alcohol terminus.[1]

Chemical and Physical Data



Property	Value	
Chemical Formula	C9H17NO4S[3][4]	
Molecular Weight	235.30 g/mol [3][4]	
CAS Number	1835759-69-7[3][4]	
Appearance	Colorless to light yellow liquid	
Purity	Typically ≥95%[5]	
Solubility	Soluble in aqueous media[1]	
Storage Conditions	-20°C for long-term storage[4]	

Applications in Research and Drug Development

The primary utility of **1-isothiocyanato-PEG4-Alcohol** lies in its role as a flexible and hydrophilic linker in the construction of more complex biomolecules.[6]

- Proteolysis-Targeting Chimeras (PROTACs): This molecule is frequently employed as a
 PEG-based linker in the synthesis of PROTACs.[7][8] PROTACs are heterobifunctional
 molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's
 degradation.[6][8] The PEG linker enhances the solubility and cell permeability of the
 PROTAC molecule.[6][9] The length of the PEG chain is a critical parameter for optimizing
 the formation of the ternary complex between the target protein, the PROTAC, and the E3
 ligase.[6][7]
- Antibody-Drug Conjugates (ADCs): The isothiocyanate group can be conjugated to antibodies, enabling the targeted delivery of cytotoxic drugs to specific cells or tissues.[2][3]
- PEGylation of Proteins and Peptides: The process of attaching PEG chains (PEGylation) to proteins and peptides can improve their pharmacokinetic properties, such as prolonging circulation time, reducing immunogenicity, and increasing bioavailability.[2][10]

Experimental Protocols General Protocol for Protein Bioconjugation



This protocol provides a general guideline for the conjugation of **1-isothiocyanato-PEG4-Alcohol** to a primary amine-containing protein.

Materials:

- Protein of interest in a suitable buffer (e.g., 100 mM phosphate buffer)
- 1-Isothiocyanato-PEG4-Alcohol
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Quenching reagent (e.g., Tris-HCl or glycine)
- Purification system (e.g., size-exclusion chromatography or dialysis cassettes)

Procedure:

- Protein Preparation: Dissolve the protein in the chosen conjugation buffer at a known concentration. The optimal pH for the reaction with primary amines is typically between 8.5 and 9.5.
- Reagent Preparation: Prepare a stock solution of 1-isothiocyanato-PEG4-Alcohol in anhydrous DMF or DMSO immediately before use.
- Conjugation Reaction: Add the desired molar excess of the 1-isothiocyanato-PEG4-Alcohol solution to the protein solution. The reaction can be carried out at room temperature for 1-2 hours or overnight at 4°C with gentle stirring.
- Quenching: Add a quenching reagent to the reaction mixture to stop the reaction by consuming any unreacted isothiocyanate.
- Purification: Remove excess, unreacted crosslinker and byproducts from the conjugated protein using size-exclusion chromatography, dialysis, or ultrafiltration.
- Characterization: Analyze the conjugate to determine the degree of PEGylation. This can be achieved using techniques such as SDS-PAGE, mass spectrometry (MALDI-TOF or ESI-MS), or HPLC.[10][11] A colorimetric assay using barium salts and iodine can also be used to quantify the amount of PEG conjugated to the protein.[11][12]



Illustrative Quantitative Data for PEGylation

The following data, adapted from a study on a similar compound (PEG-phenyl-isothiocyanate), illustrates the effect of pH on conjugation efficiency.[1][13]

рН	Molar Excess of PEG-ITC	Average PEG Chains per Protein
6.5	10-fold	3.5
9.2	10-fold	6.0

This demonstrates that a more alkaline pH significantly increases the degree of PEGylation. The hydrolysis half-life of the PEG-isothiocyanate was found to be approximately 95 hours at pH 6.5 and 40 hours at pH 9.2.[1][13]

Synthesis of 1-Isothiocyanato-PEG4-Alcohol

While commercially available, **1-isothiocyanato-PEG4-Alcohol** can be synthesized from its corresponding amine precursor, **1-**amino-PEG4-alcohol. A general one-pot method involves the in situ generation of a dithiocarbamate salt followed by desulfurization.

General Procedure Outline:

- Dithiocarbamate Salt Formation: The starting amine (1-amino-PEG4-alcohol) is reacted with carbon disulfide in the presence of a base (e.g., DABCO or sodium hydride) in an appropriate solvent like THF or DMF.
- Desulfurization: An aqueous solution of an iron(III) salt (e.g., FeCl3·6H2O) is added to the reaction mixture to induce desulfurization and formation of the isothiocyanate group.
- Workup and Purification: The product is extracted with an organic solvent, washed, dried, and purified, typically by column chromatography.

Safety and Handling

Standard laboratory safety precautions should be observed when handling **1-isothiocyanato- PEG4-Alcohol** and the reagents for its synthesis and conjugation.[14][15]



- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[14]
- Ventilation: Work in a well-ventilated area or a chemical fume hood, especially when handling volatile reagents like carbon disulfide.[14]
- Storage: Store 1-isothiocyanato-PEG4-Alcohol at -20°C in a tightly sealed container to prevent degradation.[4]
- Disposal: Dispose of chemical waste according to institutional and local regulations.[15]

Visualizing Experimental Workflows General PROTAC Assembly Workflow

The following diagram illustrates a generalized workflow for the assembly of a PROTAC using a bifunctional PEG linker like **1-isothiocyanato-PEG4-Alcohol**.



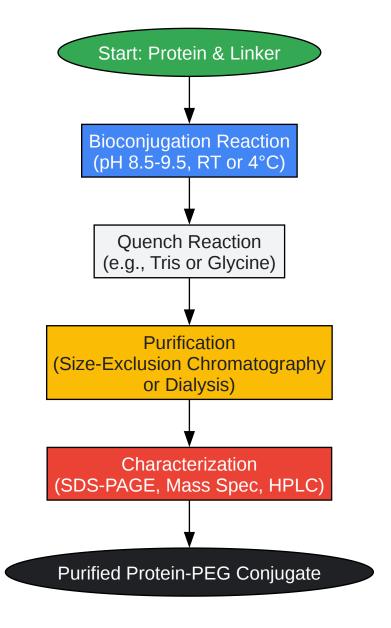
Click to download full resolution via product page

Caption: A generalized workflow for PROTAC synthesis and its mechanism of action.

Bioconjugation and Purification Workflow



This diagram outlines the key steps in conjugating **1-isothiocyanato-PEG4-Alcohol** to a protein and purifying the resulting product.



Click to download full resolution via product page

Caption: Workflow for protein bioconjugation with **1-isothiocyanato-PEG4-Alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Isothiocyanato-PEG-Alcohol | AxisPharm [axispharm.com]
- 3. medkoo.com [medkoo.com]
- 4. 1-isothiocyanato-PEG4-Alcohol, 1835759-69-7 | BroadPharm [broadpharm.com]
- 5. 1-isothiocyanato-PEG4-Alcohol, CAS 1835759-69-7 | AxisPharm [axispharm.com]
- 6. precisepeg.com [precisepeg.com]
- 7. benchchem.com [benchchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. PEG Linkers for PROTAC Synthesis | Biopharma PEG [biochempeg.com]
- 10. From Synthesis to Characterization of Site-Selective PEGylated Proteins PMC [pmc.ncbi.nlm.nih.gov]
- 11. creativepegworks.com [creativepegworks.com]
- 12. Quantitative chemical titration of PEG to determine protein PEGylation American Chemical Society [acs.digitellinc.com]
- 13. PEGylation of human serum albumin: reaction of PEG-phenyl-isothiocyanate with protein
 PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. fishersci.com [fishersci.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Isothiocyanato-PEG4-Alcohol]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b604938#what-is-1-isothiocyanato-peg4-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com